

Proper Disposal of 4-(Benzylamino)-4-oxobutanoic Acid: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Benzylamino)-4-oxobutanoic acid

Cat. No.: B180697

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This document provides essential safety and logistical information for the proper disposal of **4-(Benzylamino)-4-oxobutanoic acid**, a compound utilized by researchers, scientists, and drug development professionals. Due to a lack of specific GHS classification and disposal data for this compound, a cautious approach to waste management is imperative. The following procedures are based on best practices for handling irritant-class chemicals and general laboratory waste.

Essential Safety and Handling

While specific hazard data for **4-(Benzylamino)-4-oxobutanoic acid** is limited, it is identified as an irritant.^[1] Therefore, appropriate personal protective equipment (PPE) should be worn at all times. This includes, but is not limited to, safety goggles, lab coats, and chemical-resistant gloves. All handling of this compound should be performed in a well-ventilated area, preferably within a chemical fume hood.

Chemical and Physical Properties

A summary of the known properties of **4-(Benzylamino)-4-oxobutanoic acid** is provided in the table below for easy reference.

Property	Value
CAS Number	64984-60-7
Molecular Formula	C ₁₁ H ₁₃ NO ₃
Molecular Weight	207.23 g/mol
Hazard Classification	Irritant[1]
GHS Classification	No data available[2]

Disposal Procedures

Given the absence of specific disposal protocols for **4-(Benzylamino)-4-oxobutanoic acid**, all waste containing this compound must be treated as hazardous chemical waste. Adherence to local, state, and federal regulations is mandatory.[3]

Step 1: Waste Segregation and Collection

- Solid Waste: Collect any solid **4-(Benzylamino)-4-oxobutanoic acid**, contaminated personal protective equipment (PPE), and weighing papers in a designated, compatible, and clearly labeled hazardous waste container. The container should be kept closed when not in use.
- Liquid Waste: Solutions containing **4-(Benzylamino)-4-oxobutanoic acid** should be collected in a separate, leak-proof, and compatible hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed. The container must be clearly labeled with the full chemical name and approximate concentration.

Step 2: Labeling and Storage

All waste containers must be labeled with a hazardous waste tag that includes:

- The full chemical name: "**4-(Benzylamino)-4-oxobutanoic acid**"
- The words "Hazardous Waste"
- An indication of the hazards (e.g., "Irritant")

- The accumulation start date
- The name of the principal investigator or laboratory contact

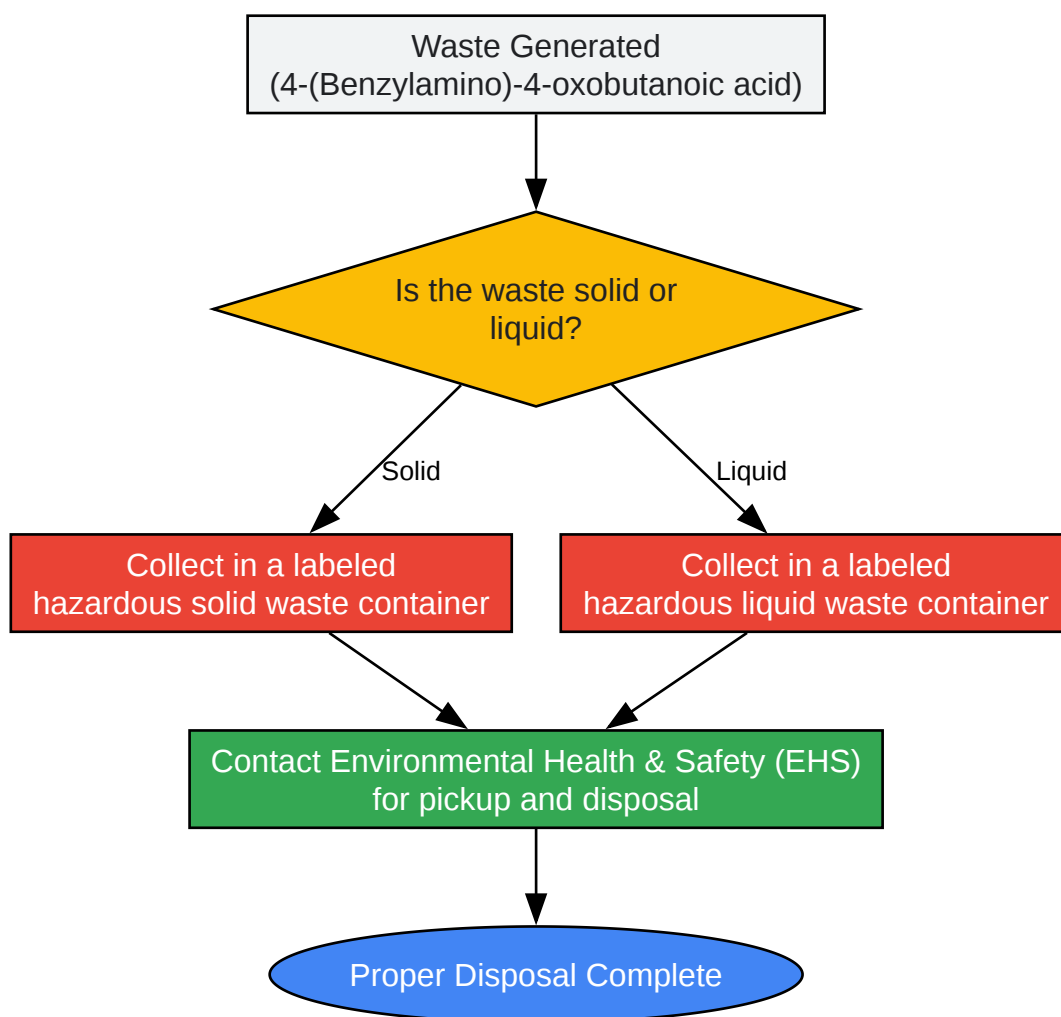
Store the waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.

Step 3: Arrange for Disposal

Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. Do not attempt to dispose of this chemical down the drain or in the regular trash.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the disposal of **4-(Benzylamino)-4-oxobutanoic acid**.



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Caption: Disposal workflow for **4-(Benzylamino)-4-oxobutanoic acid**.

Spill and Decontamination

In the event of a spill, evacuate the area and prevent others from entering. Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite or sand. Collect the absorbed material and any contaminated debris into a sealed, labeled container for hazardous waste disposal. Decontaminate the spill area with a suitable solvent, followed by washing with soap and water. Report the spill to your EHS department.

Disclaimer: This document provides general guidance. Always consult your institution's specific chemical hygiene plan and waste disposal procedures, and adhere to all applicable regulations.

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Address: 3281 E Guasti Rd

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